

2-Chloro-3,6-difluorobenzaldehyde safety data sheet (SDS) information

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Compound of Interest

Compound Name: 2-Chloro-3,6-difluorobenzaldehyde

Cat. No.: B1303778

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An In-depth Technical Guide to the Safety of 2-Chloro-3,6-difluorobenzaldehyde

This guide provides comprehensive safety information for **2-Chloro-3,6-difluorobenzaldehyde** (CAS No. 261762-39-4), intended for researchers, scientists, and professionals in drug development. The information is compiled from publicly available Safety Data Sheets (SDS) to ensure safe handling and use of this compound in a laboratory or industrial setting.

Chemical and Physical Properties

2-Chloro-3,6-difluorobenzaldehyde is a solid, white compound.^[1] Its key physical and chemical properties are summarized in the table below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
CAS Number	261762-39-4	[1][2][3]
Molecular Formula	C7H3ClF2O	[3]
Molecular Weight	176.55 g/mol	[3]
Appearance	White Solid	[1]
Melting Point	46 - 48 °C (114.8 - 118.4 °F)	[1]
Flash Point	110 °C (230 °F)	[1][3]
Purity	97.5%	[3]
Solubility	Insoluble in water	[1]

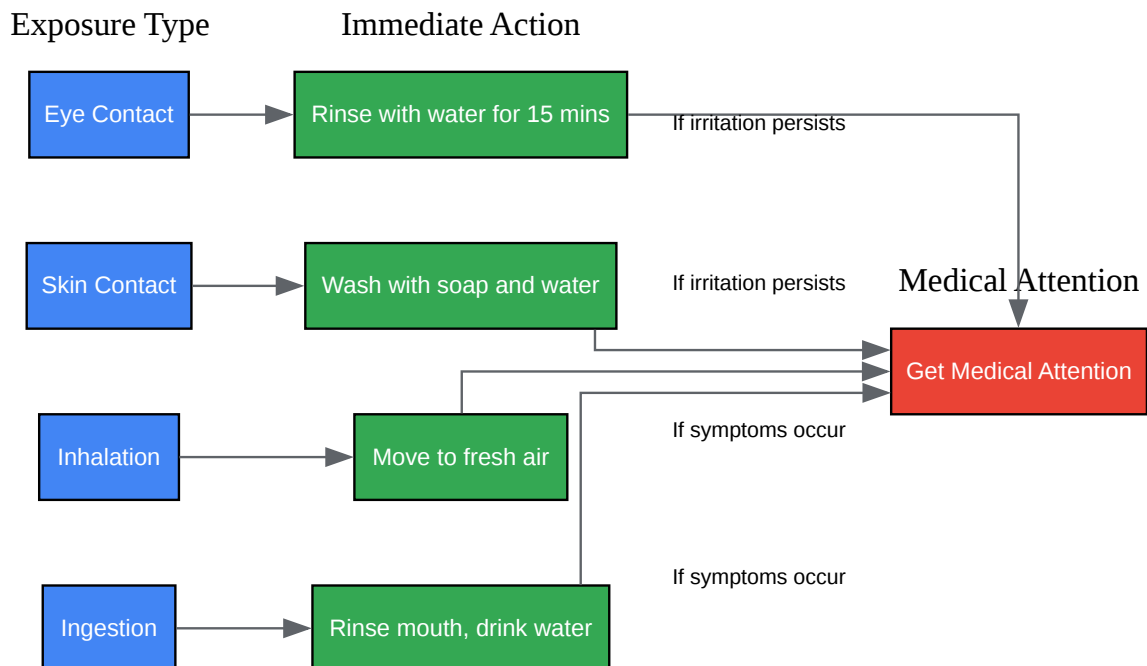
Hazard Identification and Classification

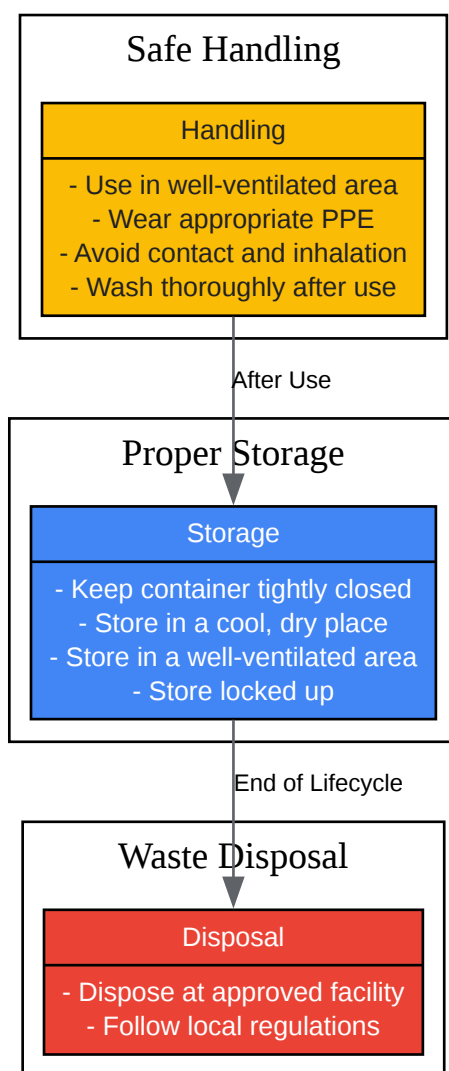
This chemical is considered hazardous under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200).[1] The GHS classification and associated hazard statements are detailed below.

Classification	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation

Signal Word: Warning[1]

Hazard Pictograms:





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References

- 1. fishersci.com [fishersci.com]
- 2. 2-CHLORO-3,6-DIFLUOROBENZALDEHYDE - Safety Data Sheet [chemicalbook.com]

- 3. jk-sci.com [jk-sci.com]
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